

Personal protective equipment for handling ARL67156 trisodium hydrate

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Compound of Interest

Compound Name: ARL67156 trisodium hydrate

Cat. No.: B15089040

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Essential Safety and Handling Guide for ARL67156 Trisodium Hydrate

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **ARL67156 trisodium hydrate**. It includes detailed operational and disposal plans to ensure safe and effective use in a laboratory setting.

Chemical and Physical Properties

ARL67156 trisodium hydrate is a selective NTPDase inhibitor. The following table summarizes its key quantitative data.

Property	Value
Synonyms	FPL 67156 trisodium
Chemical Name	6-N,N-Diethyl-D- β , γ -dibromomethyleneATP trisodium salt
Molecular Weight	785.06 g/mol (anhydrous basis)
Purity	$\geq 98\%$ (HPLC)
Solubility in Water	Soluble to 20 mM
Storage Temperature	-20°C
CAS Number	1021868-83-6

Personal Protective Equipment (PPE) and Safety Precautions

While **ARL67156 trisodium hydrate** is not classified as a hazardous substance, standard laboratory safety protocols should be strictly followed.

- Eye Protection: Wear safety glasses or goggles. An eye wash station should be readily accessible.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat. A safety shower should be available.
- Respiratory Protection: Avoid breathing dust. Ensure adequate ventilation in the work area.

In case of exposure, follow these first-aid measures:

- Eye Contact: Immediately flush eyes with plenty of water.
- Skin Contact: Rinse the affected area thoroughly with water and remove contaminated clothing.
- Inhalation: Move to an area with fresh air.

- Ingestion: Wash out the mouth with water. Do not induce vomiting.

Operational Plan: Handling and Experimental Protocol

Storage and Stability

ARL67156 trisodium hydrate should be stored at -20°C.[1][2][3] Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[2] It is recommended to use freshly prepared solutions.

Preparation of Stock Solutions

The following is a general protocol for preparing stock solutions of **ARL67156 trisodium hydrate**.

- Acclimatization: Before opening, allow the vial to warm to room temperature to prevent condensation.
- Reconstitution: Add the appropriate volume of solvent (e.g., water) to the vial to achieve the desired concentration. For example, to prepare a 10 mM stock solution from 1 mg of the compound (with a molecular weight of 785.06 g/mol), you would add 12.74 µL of solvent.
- Dissolution: Gently swirl or vortex the vial to ensure the powder is fully dissolved.
- Sterilization (if required): For cell-based assays, filter-sterilize the stock solution through a 0.22 µm filter.

Illustrative Experimental Protocol: Inhibition of Ecto-ATPase Activity

This protocol is a representative example based on the use of ARL67156 as an ecto-ATPase inhibitor in published research.

- Cell Culture: Culture cells of interest (e.g., HEK 293T cells) in an appropriate medium and conditions.

- Preparation of Working Solutions: Dilute the **ARL67156 trisodium hydrate** stock solution in the appropriate assay buffer to achieve the desired final concentrations (e.g., 10 μ M, 50 μ M, 100 μ M).
- Pre-incubation: Pre-incubate the cells with the ARL67156 working solutions for a specified period (e.g., 15-30 minutes) at 37°C.
- Initiation of Reaction: Add the substrate (e.g., ATP) to initiate the ecto-ATPase reaction.
- Incubation: Incubate the reaction mixture for a defined time at 37°C.
- Termination of Reaction: Stop the reaction by adding a suitable reagent (e.g., a solution that denatures the enzyme).
- Measurement of Product: Quantify the product of the reaction (e.g., inorganic phosphate or ADP) using a suitable assay, such as a colorimetric or HPLC-based method.
- Data Analysis: Calculate the percentage of inhibition of ecto-ATPase activity at different concentrations of ARL67156 and determine the IC50 value if required.

Disposal Plan

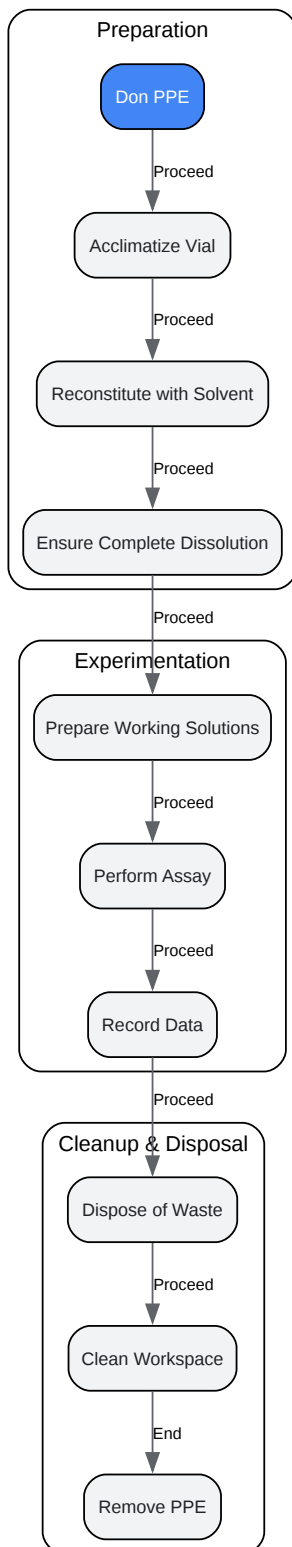
As **ARL67156 trisodium hydrate** is not classified as a hazardous material, the following general guidelines for the disposal of non-hazardous laboratory waste should be followed. Always adhere to your institution's specific waste disposal policies.

- Aqueous Waste: Dilute aqueous solutions of **ARL67156 trisodium hydrate** can typically be disposed of down the sanitary sewer with copious amounts of water.^{[1][4]}
- Solid Waste: Unused or expired solid **ARL67156 trisodium hydrate** should be disposed of in accordance with institutional guidelines for non-hazardous solid chemical waste.^[4] This may involve placing it in a designated container for collection by the environmental health and safety office.
- Contaminated Materials: Labware, gloves, and other materials lightly contaminated with **ARL67156 trisodium hydrate** can generally be disposed of in the regular laboratory trash, provided they are not contaminated with any hazardous substances.^[1]

- Empty Containers: Thoroughly rinse empty containers with water. The rinsate can be disposed of down the drain. Once clean, deface the label and dispose of the container with regular laboratory glass or plastic waste.^[4]

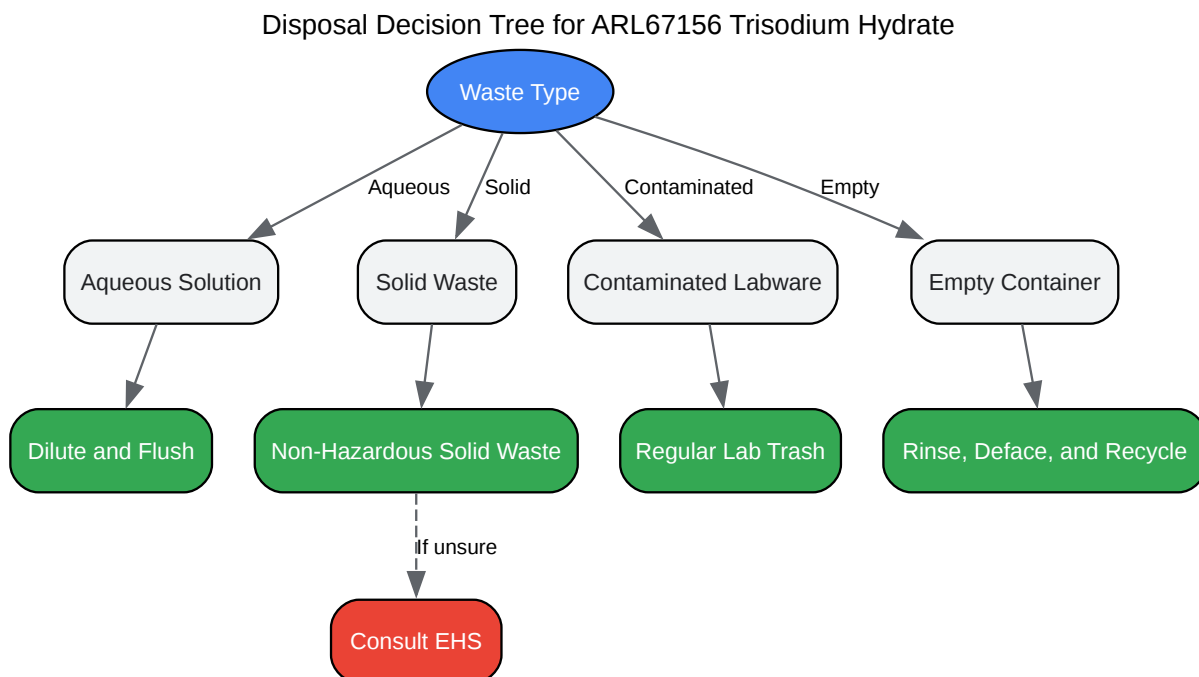
Visual Workflow Guides

Safe Handling Workflow for ARL67156 Trisodium Hydrate



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Caption: A flowchart illustrating the safe handling workflow for **ARL67156 trisodium hydrate**.



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Caption: A decision tree for the proper disposal of **ARL67156 trisodium hydrate** waste.

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References

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